

An In-Depth Technical Guide to 3-(2-Methylphenyl)piperidine

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Compound of Interest

Compound Name: 3-(2-Methylphenyl)piperidine

CAS No.: 661470-63-9

Cat. No.: B1337337

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This comprehensive guide provides a detailed overview of **3-(2-Methylphenyl)piperidine**, a heterocyclic amine with significant potential in medicinal chemistry and drug development. This document delves into its chemical identity, synthesis, pharmacological properties, and analytical methodologies, offering a valuable resource for researchers in the field.

Chemical Identity and Nomenclature

IUPAC Name: **3-(2-Methylphenyl)piperidine**

The systematic name assigned by the International Union of Pure and Applied Chemistry (IUPAC) accurately describes the molecular structure: a piperidine ring substituted at the 3-position with a 2-methylphenyl (or o-tolyl) group.

Synonyms:

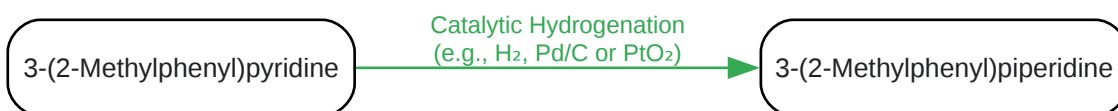
- 3-(o-tolyl)piperidine

Chemical Structure and Properties:

Property	Value
Molecular Formula	C ₁₂ H ₁₇ N
Molecular Weight	175.27 g/mol
CAS Number	661470-63-9[1]

Synthesis of 3-(2-Methylphenyl)piperidine

The primary and most efficient method for the synthesis of **3-(2-Methylphenyl)piperidine** is through the catalytic hydrogenation of its aromatic precursor, 3-(2-methylphenyl)pyridine. This transformation is a cornerstone in the production of various piperidine derivatives, which are crucial building blocks for a wide array of pharmaceuticals, including analgesics, neuroleptics, and antidepressants.[1]



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Figure 1: General synthesis pathway for **3-(2-Methylphenyl)piperidine**.

Experimental Protocol: Catalytic Hydrogenation

This protocol outlines a general procedure for the catalytic hydrogenation of 3-(2-methylphenyl)pyridine. Optimization of catalyst, solvent, temperature, and pressure may be required to achieve optimal yield and purity.

Materials:

- 3-(2-Methylphenyl)pyridine
- Palladium on carbon (Pd/C, 10%) or Platinum(IV) oxide (PtO₂)

- Ethanol or Methanol (solvent)
- Hydrogen gas (H₂)
- Parr shaker or similar hydrogenation apparatus

Procedure:

- In a suitable pressure vessel, dissolve 3-(2-methylphenyl)pyridine in the chosen alcohol solvent.
- Carefully add the catalyst (typically 5-10 mol% relative to the substrate).
- Seal the vessel and purge with an inert gas (e.g., nitrogen or argon) before introducing hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 50-100 psi).
- Heat the reaction mixture to the desired temperature (e.g., 50-80 °C) with vigorous stirring.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting material is consumed.
- Upon completion, cool the reaction to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as column chromatography or distillation, to obtain pure **3-(2-Methylphenyl)piperidine**.

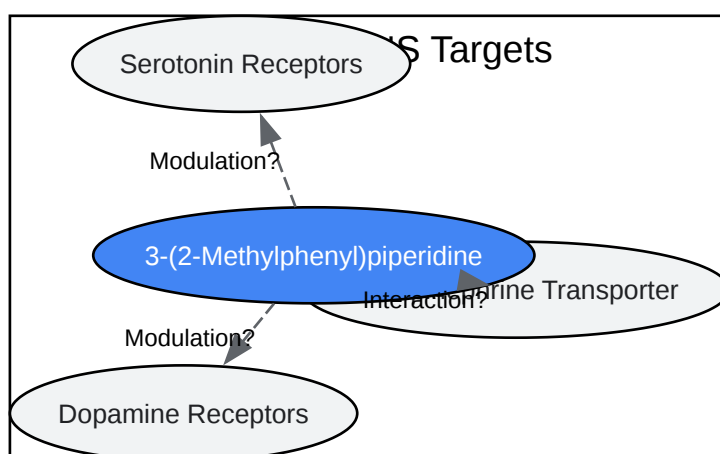
Pharmacological Profile

While specific pharmacological data for **3-(2-Methylphenyl)piperidine** is not extensively available in the public domain, the piperidine scaffold is a well-established pharmacophore in a multitude of clinically approved drugs, particularly those targeting the central nervous system

(CNS).[2] Piperidine-containing compounds are known to interact with various receptors and transporters, influencing neurotransmission.

Potential Areas of Pharmacological Interest:

- **Dopamine and Serotonin Systems:** Many piperidine derivatives exhibit affinity for dopamine and serotonin receptors and transporters.[3][4] Given the structural similarities to other CNS-active compounds, it is plausible that **3-(2-Methylphenyl)piperidine** may modulate these systems. Further in vitro binding assays and in vivo behavioral studies would be necessary to elucidate its specific receptor interaction profile and functional activity.
- **Analgesic and Neuroleptic Activity:** The piperidine moiety is a key structural feature in numerous analgesics and neuroleptic agents.[1] Preclinical screening of **3-(2-Methylphenyl)piperidine** in relevant animal models could reveal potential analgesic or antipsychotic properties.



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Figure 2: Postulated interactions of **3-(2-Methylphenyl)piperidine** with CNS targets.

Analytical Methodologies

Accurate identification and quantification of **3-(2-Methylphenyl)piperidine** are crucial for research and development. Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary analytical techniques for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides a robust method for the separation, identification, and quantification of **3-(2-Methylphenyl)piperidine**.

Recommended GC-MS Parameters (Starting Point):

Parameter	Value
Column	5% Phenyl/95% Methyl Silicone (e.g., HP-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temp.	250 °C
Oven Program	Initial temp 100 °C, hold for 1 min, ramp at 10 °C/min to 280 °C, hold for 5 min
Carrier Gas	Helium, constant flow of 1.0 mL/min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	40-400 amu

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the structural elucidation and confirmation of **3-(2-Methylphenyl)piperidine**.

Predicted ^1H and ^{13}C NMR Data:

While experimental spectra should be obtained for definitive assignment, predicted chemical shifts provide a useful reference. The ^1H NMR spectrum is expected to show characteristic signals for the aromatic protons of the 2-methylphenyl group and the aliphatic protons of the piperidine ring. The ^{13}C NMR spectrum will display distinct signals for each of the 12 carbon atoms in the molecule.

Safety and Toxicology

Specific toxicological data for **3-(2-Methylphenyl)piperidine** is not readily available. However, based on the parent compound, piperidine, it should be handled with appropriate safety precautions. Piperidine is classified as a flammable liquid and is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage.[5] Therefore, when working with **3-(2-Methylphenyl)piperidine**, it is imperative to use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and to work in a well-ventilated fume hood.

Conclusion

3-(2-Methylphenyl)piperidine represents a promising scaffold for the development of novel therapeutics, particularly for CNS disorders. Its synthesis via catalytic hydrogenation of the corresponding pyridine is a well-established and efficient route. While its specific pharmacological profile remains to be fully elucidated, its structural similarity to known bioactive molecules suggests a high potential for interaction with key neurological targets. Further research into its receptor binding affinities, in vivo efficacy, and safety profile is warranted to fully explore its therapeutic potential.

References

- BenchChem. (2025).
- Lowicki, D., & Przybylski, P. (2025). Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds. *European Journal of Medicinal Chemistry*, 302(Pt 1), 118213.
- AAT Bioquest, Inc. (2026, January 21).
- Sigma-Aldrich. (n.d.).
- LookChem. (n.d.). **3-(2-Methylphenyl)piperidine**. Retrieved from [[Link](#)]
- Gant, T. G. (2023). Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. *Journal of the American Chemical Society*.
- Mao, Q. Q., Huang, Z., Zhong, X. M., Xian, Y. F., & Ip, S. P. (2014). Piperine reverses chronic unpredictable mild stress-induced behavioral and biochemical alterations in rats. *Cellular and molecular neurobiology*, 34(3), 403–408.
- Kasé, Y., & Miyata, T. (1976). Neurobiology of piperidine: its relevance to CNS function. *Advances in biochemical psychopharmacology*, 15, 5–16.

- Meltzer, H. Y., & Roth, B. L. (2006). Dopamine and serotonin receptor binding and antipsychotic efficacy. *Schizophrenia bulletin*, 32(4), 621–629.
- National Center for Biotechnology Information. (n.d.). Piperidine - Acute Exposure Guideline Levels for Selected Airborne Chemicals.
- Chien, E. Y. T., Liu, W., Zhao, Q., Katritch, V., Han, G. W., Hanson, M. A., Shi, L., Newman, A. H., Javitch, J. A., & Cherezov, V. (2010). Structure of the human dopamine transporter in complex with reboxetine. *Science (New York, N.Y.)*, 330(6011), 1646–1651.
- Jubilant Ingrevia Limited. (2024, March 12).
- UNODC. (n.d.).
- Gatley, S. J., Volkow, N. D., Wang, G. J., Fowler, J. S., Logan, J., Ding, Y. S., & Dewey, S. L. (1996). Affinities of methylphenidate derivatives for dopamine, norepinephrine and serotonin transporters. *Life sciences*, 58(3), PL231–PL239.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Multicomponent Synthesis and Biological Evaluation of a Piperazine-Based Dopamine Receptor Ligand Library - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. gustavus.edu [gustavus.edu]
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